

Cefcapene pivoxil hydrochloride hydrate stock solution preparation storage stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

CAS No.: 147816-24-8

Cat. No.: S523075

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Handling Instructions and Key Properties

The manufacturer indicates this compound is unstable in solution, recommending freshly prepared solutions for use [1].

Table 1: Chemical Properties and Handling of Cefcapene Pivoxil Hydrochloride Hydrate

Property	Detail
Molecular Weight	622.11 g/mol [1]
CAS No.	147816-24-8 [1]
Form	White to light yellow solid [1]
Handling Instructions	Unstable in solution ; freshly prepared solutions are recommended [1].
Solid Storage	4°C, sealed storage, away from moisture [1]

Stock Solution Preparation Protocol

This protocol is adapted from the supplier's guidelines for preparing stock solutions in DMSO [1].

- **Objective:** To prepare a 100 mg/mL stock solution of **cefcapene pivoxil hydrochloride hydrate** in DMSO.
- **Materials:**
 - **Cefcapene pivoxil hydrochloride hydrate** (powder)
 - Anhydrous DMSO (freshly opened, hygroscopic)
 - Analytical balance
 - Sterile glass vial
 - Ultrasonic bath

Procedure:

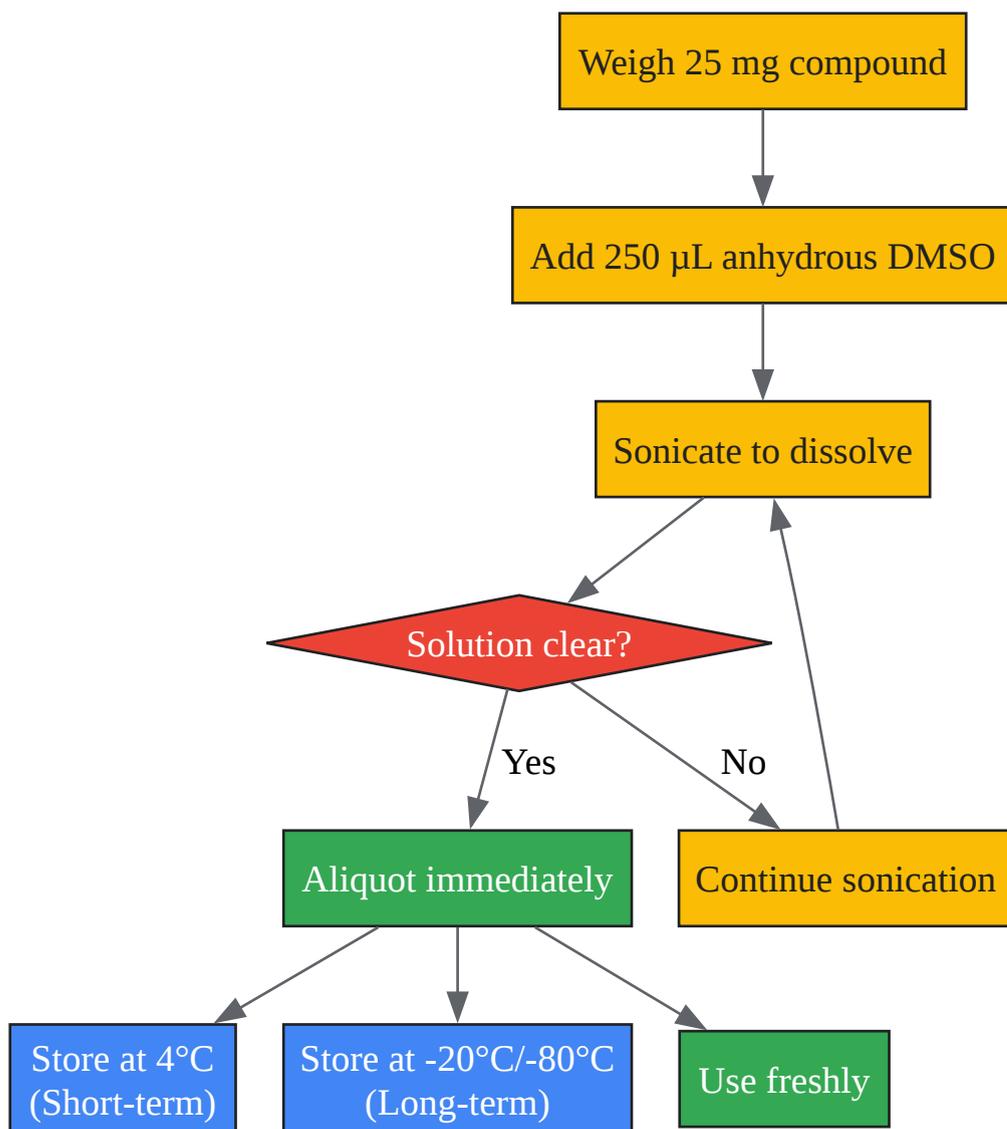
- **Weighing:** Accurately weigh 25 mg of **cefcapene pivoxil hydrochloride hydrate** powder.
- **Dissolution:** Transfer the powder into a sterile glass vial. Add 250 μ L of anhydrous DMSO to achieve a final concentration of 100 mg/mL.
- **Solubilization:** Mix the solution thoroughly. To aid dissolution, place the vial in an ultrasonic bath for several minutes until the solution appears clear.
- **Aliquoting (Recommended):** Immediately after preparation, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at **4°C** for short-term use. For longer-term storage, **-20°C or -80°C** is recommended, though the stability duration under these conditions has not been explicitly defined by the available data [1].

Critical Considerations for Researchers

- **Solution Instability:** The supplier explicitly states the compound is unstable in solutions [1]. The provided protocol is based on general laboratory practice for such compounds, as specific long-term stability data (e.g., half-life at different temperatures) is not available in the search results.
- **Bioavailability Context:** Cefcapene pivoxil is a prodrug, and its instability in solution may be related to the hydrolytic conversion of the pivoxil ester to the active drug, cefcapene, a process that is intended to occur enzymatically in the body [2].
- **Solvent Impact:** Hygroscopic DMSO can absorb water from the atmosphere, which may accelerate degradation. Always use a freshly opened, dry bottle of DMSO for preparation [1].

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the key steps for preparing the stock solution, emphasizing immediate use or proper aliquoting and storage to maximize stability:



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Recommendations for Further Investigation

Given the limited specific stability data in the public domain, you may need to:

- **Contact Manufacturers Directly:** Reach out to chemical suppliers like MedChemExpress for any unpublished stability data or technical bulletins.

- **Establish In-House Validation:** Develop and validate your own stability-indicating HPLC-UV method to monitor degradation and determine the exact shelf-life of stock solutions under your specific storage conditions.

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References

1. Cefcapene pivoxil hydrochloride hydrate | Cephem Antibiotic [medchemexpress.com]
2. Cefditoren Pivoxil - an overview [sciencedirect.com]

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[<https://www.smolecule.com/products/b523075#cefcapene-pivoxil-hydrochloride-hydrate-stock-solution-preparation-storage-stability>]

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Address: Ontario, CA 91761, United States

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